

CEP Peptides: Emerging Orchestrators of Plant Abiotic Stress Responses

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A Technical Guide for Researchers and Drug Development Professionals

C-TERMINALLY ENCODED PEPTIDES (CEPs) are a class of small signaling peptides that have emerged as crucial regulators of plant growth, development, and adaptation to environmental challenges. Initially characterized for their roles in nitrogen signaling and root architecture modulation, a growing body of evidence highlights their significant involvement in mediating responses to a wide array of abiotic stresses, including drought, salinity, osmotic stress, and nutrient deficiencies. This technical guide provides an in-depth overview of the current understanding of CEP peptide function in abiotic stress tolerance, with a focus on quantitative data, experimental methodologies, and the underlying signaling networks.

Quantitative Insights into CEP-Mediated Stress Responses

The functional roles of CEP peptides in abiotic stress have been elucidated through various quantitative analyses, including gene expression studies, phenotypic characterizations of mutants and overexpression lines, and measurements of physiological parameters. The following tables summarize key quantitative data from seminal studies in the field.

Table 1: Regulation of CEP Gene Expression Under Abiotic Stress

Plant Species	CEP Gene	Stress Condition	Tissue	Fold Change/Regulation	Reference
Arabidopsis thaliana	AtCEP3	Salinity, Osmotic Stress, N-starvation	Root	Upregulated	[1][2]
Arabidopsis thaliana	AtCEP5	Osmotic Stress (50 mM Mannitol)	Seedling	Overexpression enhances tolerance	[3]
Oryza sativa (Rice)	OsCEP8, OsCEP9, OsCEP10	Salinity, Drought	Seedling	Highly Upregulated	[4]
Oryza sativa (Rice)	OsCEP3	Cadmium Stress	Seedling	Upregulated	[4]
Zea mays (Maize)	ZmCEP7	Heat Stress	Seedling	Induced	[4]
Medicago truncatula	MtCEP1	Nitrogen Deprivation	Seedling	Significantly Enhanced Transcript Abundance	[5]
Cucumis sativus (Cucumber)	CsCEP3	Salinity	Primary Root	Significantly Induced	[6]
Solanum lycopersicum (Tomato)	SICEPs	Nitrate/Ammonium Status	Roots and Shoots	Differentially Regulated	[7][8]

Table 2: Phenotypic Effects of Altered CEP Signaling Under Abiotic Stress

Plant Species	Genotype/Treatment	Stress Condition	Phenotypic Change	Quantitative Effect	Reference
Arabidopsis thaliana	atcep3 mutant	Various abiotic stresses	Enhanced primary and lateral root growth	-	[2][4]
Arabidopsis thaliana	CEP5 Overexpression (CEP5OE)	Osmotic Stress (50 mM Mannitol)	Increased rosette size	Significant difference (p < 0.01)	[3]
Arabidopsis thaliana	Synthetic AtCEP1 application	-	Arrested root growth	-	[8]
Medicago truncatula	Synthetic MtCEP1 application	-	Reduced lateral root number	~50% reduction	[9]
Cucumis sativus (Cucumber)	Synthetic CsCEP3 peptide application	Salinity	Partially suppresses growth inhibition of primary root	-	[10]
Solanum lycopersicum (Tomato)	Synthetic SICEP9 and SICEP11 peptides	Salinity (100 mM NaCl)	Improved root resistance	-	[7]

Table 3: CEP Peptide Impact on Nutrient Uptake Under Stress

Plant Species	Peptide Treatment	Nutrient	Change in Uptake Rate	Reference
Medicago truncatula	100 nM CEP1	Nitrate	70% increase	[5] [9]
Medicago truncatula	1 μ M CEP1	Nitrate	140% increase	[5] [9]
Arabidopsis thaliana	1 μ M AtCEP1	Phosphate, Sulfate	Significantly enhanced	[9]
Medicago truncatula	AtCEP1 and MtCEP1D1	Nitrate	Significantly enhanced	[9]

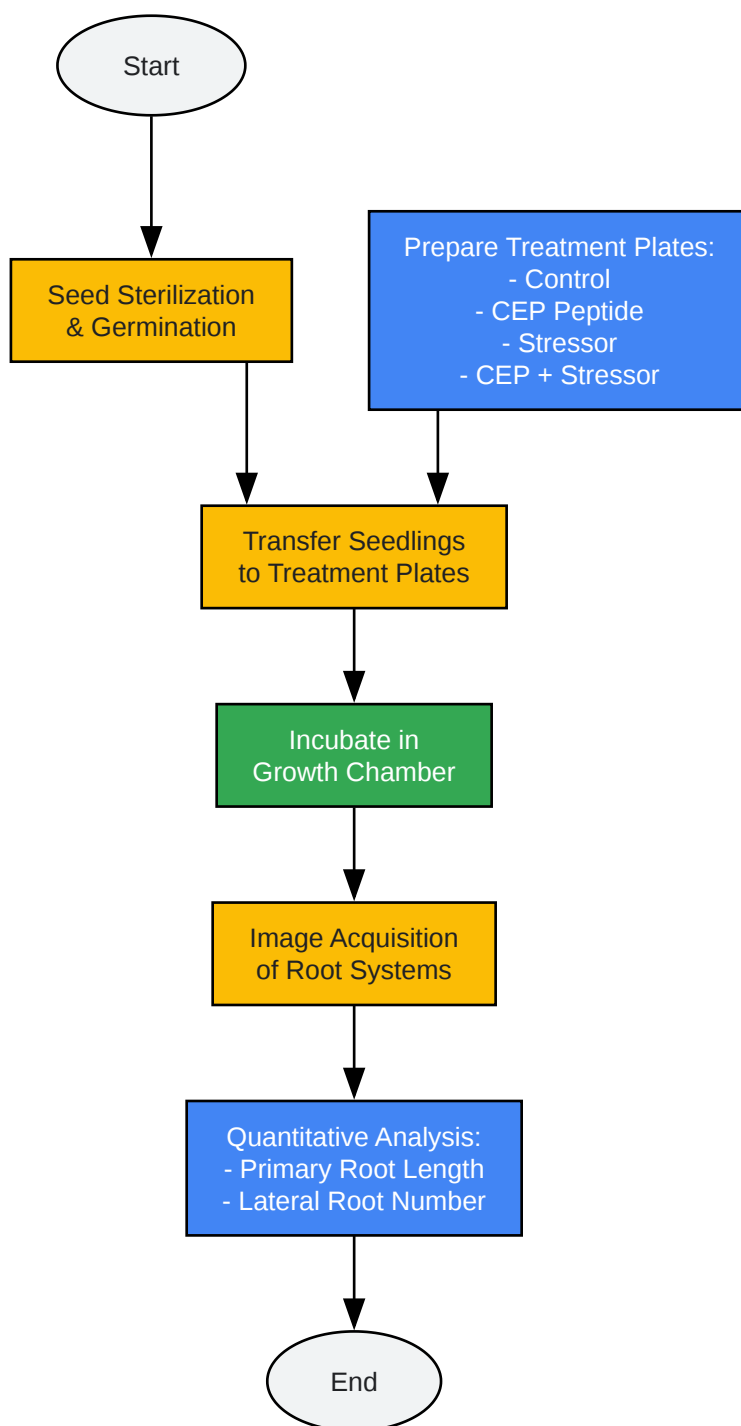
Core Signaling Pathways in CEP-Mediated Stress Response

CEP peptides exert their effects by binding to leucine-rich repeat receptor-like kinases (LRR-RLKs) on the cell surface, initiating a downstream signaling cascade. The primary receptors identified to date are CEP RECEPTOR 1 (CEPR1), also known as XYLEM INTERMIXED WITH PHLOEM 1 (XIP1), and CEPR2.[\[3\]](#)[\[11\]](#) In some contexts, COMPACT ROOT ARCHITECTURE 2 (CRA2) in *Medicago truncatula* also functions as a CEP receptor.[\[4\]](#)[\[12\]](#)

Upon perception by CEPRs in the shoot, a systemic signal is generated involving the expression of shoot-derived polypeptides, CEP DOWNSTREAM 1 (CEPD1) and CEPD2.[\[4\]](#)[\[7\]](#) These molecules then travel down to the roots to regulate target gene expression, such as nitrate transporters (NRTs), thereby modulating nutrient uptake in response to nitrogen demand, a process often linked to stress conditions.[\[4\]](#)[\[9\]](#)

Recent studies have also uncovered crosstalk between CEP signaling and other phytohormone pathways, particularly auxin and abscisic acid (ABA), in the context of abiotic stress. For instance, CEP5 has been shown to promote osmotic and drought stress tolerance by stabilizing AUX/IAA transcriptional repressors, thereby attenuating auxin signaling.[\[3\]](#)[\[11\]](#)[\[13\]](#) In cucumber, CsCEP3 is suggested to modulate the ABA signaling pathway to alleviate the inhibitory effects of salinity on root growth.[\[10\]](#)





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